

Personal protective equipment for handling Phenyl Bromoacetate

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Compound of Interest

Compound Name: Phenyl Bromoacetate

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Essential Safety and Handling Guide for Phenyl Bromoacetate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical reagents. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Phenyl Bromoacetate**, a common alkylating reagent in organic synthesis.

Immediate Safety and Handling Protocol

Phenyl Bromoacetate is classified as a hazardous substance and requires careful handling to avoid adverse health effects. It is known to cause skin and eye irritation, may cause respiratory irritation, and is harmful if swallowed.^{[1][2]} Adherence to the following procedural steps is critical for safe use.

1. Engineering Controls and Ventilation:

- Always handle **Phenyl Bromoacetate** in a well-ventilated area.^[3]
- Use a chemical fume hood to minimize inhalation of dust or vapors.^{[1][4]}
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[1][2]}

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side-shields that conform to OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[1][2]
- Skin Protection: Impervious clothing, such as a lab coat, should be worn.[1] Chemical-resistant gloves are mandatory.[1]
- Respiratory Protection: If dust or aerosols are generated, a NIOSH-approved N95 dust mask or a suitable respirator is required.[1][4]

3. Handling Procedures:

- Avoid all personal contact with the substance, including inhalation of dust or vapors and contact with skin and eyes.[1][3]
- Do not eat, drink, or smoke in the area where **Phenyl Bromoacetate** is handled or stored.[1][3][5]
- Wash hands thoroughly with soap and water after handling.[2][3]
- Keep the container tightly sealed when not in use.[2][3]
- Avoid the formation of dust, especially when handling the solid form.[2]

Spill and Emergency Procedures

Spill Response:

- Minor Spills:
 - Evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, clean up spills immediately.[3]
 - For solid spills, use dry clean-up procedures to avoid generating dust.[3] Sweep or vacuum the material and place it into a clean, dry, sealable, and labeled container for disposal.[2][3]

- Wash the spill area with soap and water.[3]
- Major Spills:
 - Alert emergency responders and inform them of the location and nature of the hazard.[3]
 - Control personal contact by wearing appropriate protective clothing.[3]
 - Prevent the spillage from entering drains or water courses.[3]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2][6] Seek immediate medical attention.[1]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][2][3] Seek medical attention if irritation persists.[2][3]
- Inhalation: Remove the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[1][2][6] Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting.[1] Wash out the mouth with water and have the conscious person drink plenty of water.[2][6] Seek immediate medical attention.[1]

Disposal Plan

Waste material must be disposed of in accordance with national and local regulations.[4]

- Collect waste **Phenyl Bromoacetate** and any contaminated materials (e.g., paper towels, gloves) in a clearly labeled, sealed, and suitable container.[2][3]
- Do not mix with other waste.[4]
- Dispose of the contents and container at an approved waste disposal plant.[2][4]

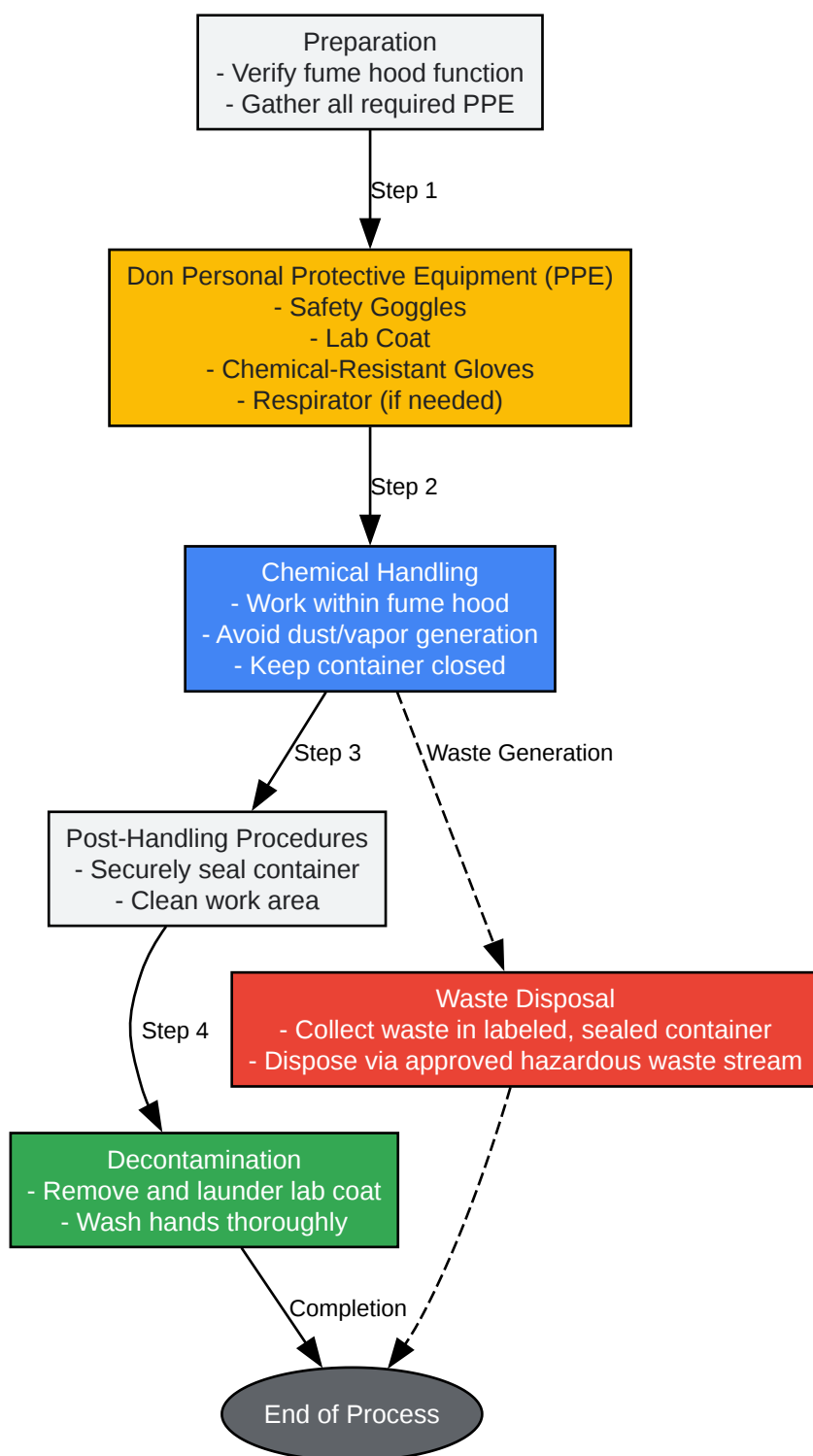
Physical and Chemical Properties

The following table summarizes key quantitative data for **Phenyl Bromoacetate**.

Property	Value
Appearance	Light yellow solid or colorless to yellowish liquid[2][7]
Melting Point	28.5 - 33 °C (83.3 - 91.4 °F)[1][2]
Boiling Point	134 °C at 15 mmHg
Flash Point	110 - 113 °C (230 - 235.4 °F)[1][2][7]
Density	1.508 g/mL at 25 °C
Purity	≥98.0%[7]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **Phenyl Bromoacetate**.



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Caption: Workflow for Safe Handling and Disposal of **Phenyl Bromoacetate**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. fishersci.com [fishersci.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. crosschem.net [crosschem.net]
- 6. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 620-72-4 Name: Phenyl Bromoacetate [xixisys.com]
- 7. innospk.com [innospk.com]
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